

E235 Natamycin: A Comprehensive Technical Guide on Safety and Regulatory Status

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Compound of Interest

Compound Name: E235

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This technical guide provides an in-depth analysis of the safety and global regulatory status of **E235** Natamycin, a widely used natural antifungal preservative. This document summarizes key toxicological data, details the methodologies of pivotal safety assessment studies, and outlines its current standing with major international regulatory bodies.

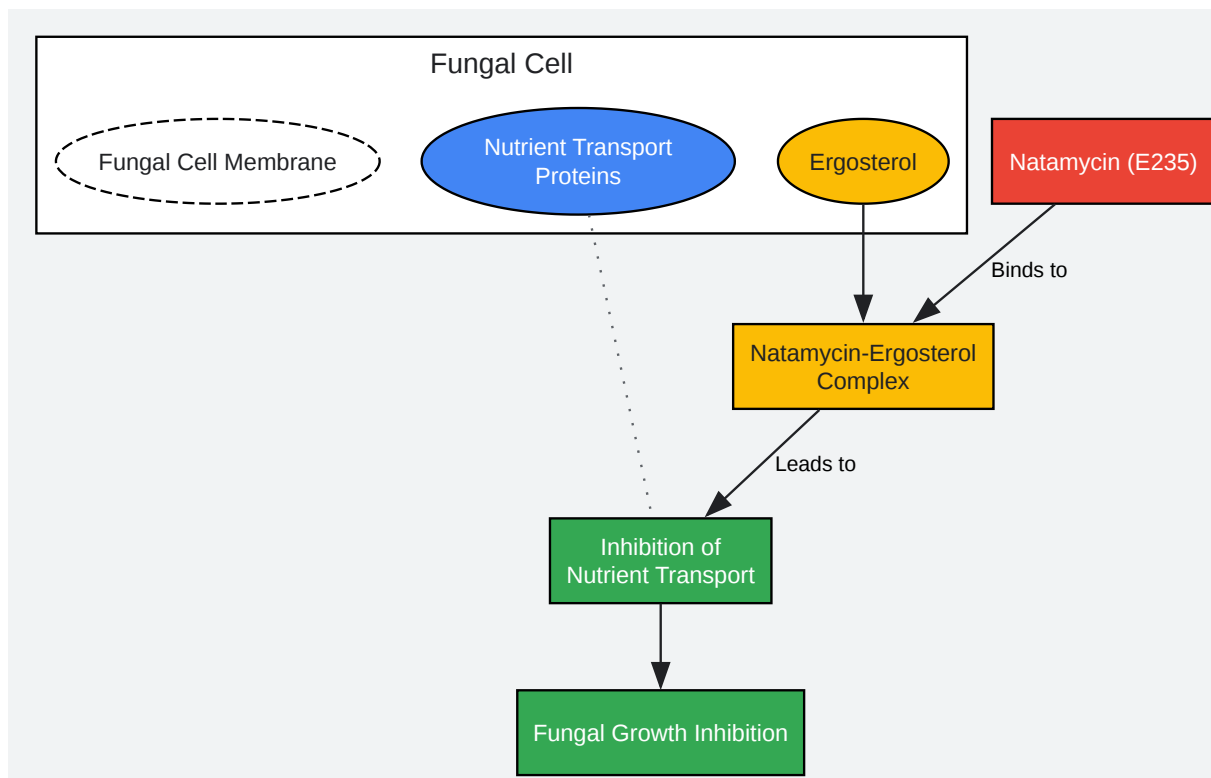
Executive Summary

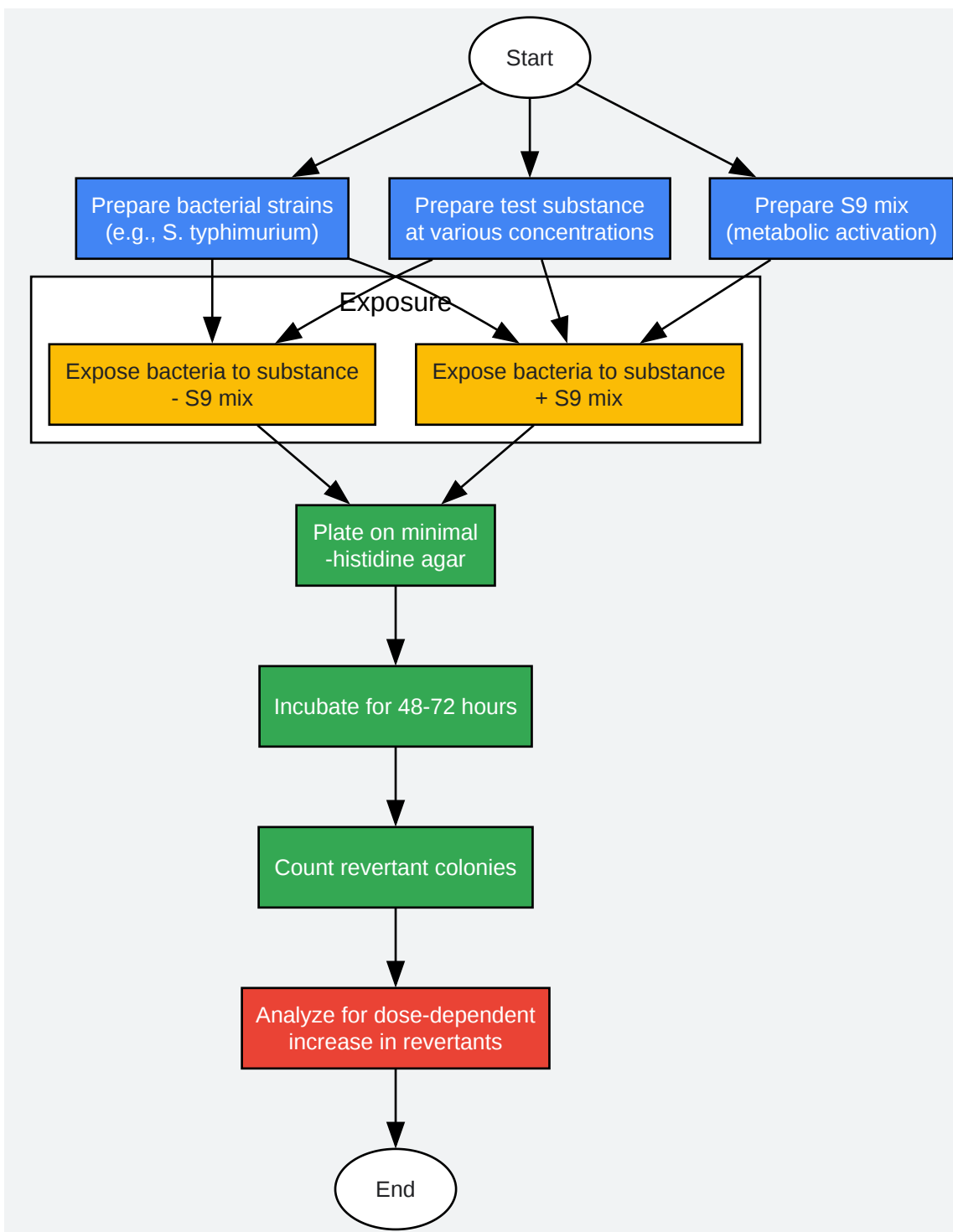
Natamycin (**E235**) is a polyene macrolide antimycotic produced by the fermentation of *Streptomyces natalensis*.^[1] It is highly effective against a broad spectrum of yeasts and molds, making it a valuable preservative in the food industry, particularly for dairy products, meats, and beverages.^{[1][2]} Its mechanism of action involves specific binding to ergosterol, a primary component of fungal cell membranes, which disrupts cellular function without causing significant membrane permeabilization, a feature that distinguishes it from other polyene antifungals.^{[3][4][5]} Extensive toxicological evaluation has demonstrated a low order of acute toxicity for natamycin.^[6] It is poorly absorbed from the gastrointestinal tract, and the established Acceptable Daily Intake (ADI) of 0-0.3 mg/kg of body weight provides a substantial margin of safety for consumers.^{[2][7]} This guide synthesizes the available scientific data to present a comprehensive safety profile of natamycin.

Mechanism of Action

Natamycin's antifungal activity is predicated on its high affinity for ergosterol, the predominant sterol in fungal cell membranes. Unlike bacterial cells, which lack sterols, fungal cells are susceptible to natamycin's effects.^{[6][8]}

The binding of natamycin to ergosterol forms a stable complex within the fungal cell membrane.^{[6][9]} This interaction, however, does not lead to the formation of pores or channels that cause leakage of intracellular components, which is a common mechanism for other polyene antifungals like amphotericin B.^{[3][4]} Instead, the natamycin-ergosterol complex is thought to inhibit essential cellular processes, such as nutrient transport, ultimately leading to the inhibition of fungal growth.^[3]





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